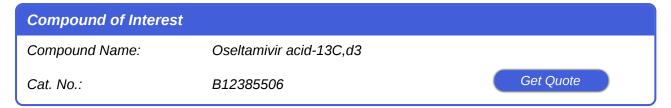


# A Technical Guide to Oseltamivir Acid-13C,d3 for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing and application of **Oseltamivir acid-13C,d3**, a critical internal standard for the accurate quantification of the active metabolite of the antiviral drug Oseltamivir. This document outlines key product specifications from various suppliers, details a robust experimental protocol for its use in bioanalytical assays, and provides visual representations of its application and mechanism of action.

## Commercial Suppliers of Oseltamivir Acid-13C,d3

The following table summarizes the product offerings for **Oseltamivir acid-13C,d3** from prominent commercial suppliers. This information is intended to facilitate the procurement process for research and development purposes. Please note that pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.



Supplier	Product Name	Catalog Number	Molecular Formula	Purity	Isotopic Enrichme nt	Available Sizes
MedchemE xpress	Oseltamivir acid- 13C,d3	HY- 13318S1	С13 <sup>13</sup> СН21 D3N2O4	>98% (by HPLC)	Information not publicly available; refer to CoA	1mg, 5mg, 10mg
Simson Pharma Limited	Oseltamivir Acid 13C D3	O120053	С13 <sup>13</sup> СН21 D3N2O4	Certificate of Analysis provided with purchase	Information not publicly available; refer to CoA	Inquire for details
Acanthus Research	Oseltamivir Acid- 13C,D3	OSE-14- 002	С13 <sup>13</sup> СН21 D3N2O4	Certificate of Analysis provided with purchase	Information not publicly available; refer to CoA	10mg
LGC Standards (TRC)	Oseltamivir -d3 Acid	TRC- O700982	C14H21D3N 2O4	>95% (by HPLC)[1]	Information not publicly available; refer to CoA	1mg, 25mg
Cayman Chemical	Oseltamivir Acid	15779	C14H24N2O 4 (unlabeled)	≥95%[2]	Not Applicable (unlabeled)	1mg, 5mg, 10mg
InvivoChe m	Oseltamivir acid- 13C,d3	V13318S1	C13 <sup>13</sup> CH21 D3N2O4	Information not publicly available	Information not publicly available	500mg, 1g



ISPStandar ds	Oseltamivir Acid 13C D3	Not specified	C13 <sup>13</sup> CH21 D3N2O4	Supplied with detailed characteriz ation data[3]	Information not publicly available; refer to CoA	Inquire for details
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Note: Some suppliers offer the deuterated (d3) version without the 13C label. Researchers should carefully verify the product specifications to ensure it meets their experimental needs. Purity and isotopic enrichment are lot-specific and the Certificate of Analysis (CoA) should always be consulted for precise data.

# Experimental Protocol: Quantification of Oseltamivir Acid in Human Plasma using LC-MS/MS

The following is a representative, detailed methodology for the quantification of Oseltamivir acid (Oseltamivir Carboxylate) in human plasma using **Oseltamivir acid-13C,d3** as an internal standard (IS). This protocol is based on established bioanalytical methods published in peer-reviewed literature.

- 1. Materials and Reagents
- Oseltamivir acid analytical standard
- Oseltamivir acid-13C,d3 (Internal Standard)
- Human plasma (with K2EDTA as anticoagulant)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm)
- Solid Phase Extraction (SPE) cartridges (e.g., Oasis HLB)



- 2. Preparation of Stock and Working Solutions
- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Oseltamivir acid and Oseltamivir acid-13C,d3 in methanol to prepare individual stock solutions.
- Working Solutions: Serially dilute the stock solutions with a mixture of acetonitrile and water (1:1, v/v) to prepare working solutions for calibration standards and quality control (QC) samples.
- Internal Standard Working Solution (e.g., 100 ng/mL): Dilute the Oseltamivir acid-13C,d3 stock solution with the same diluent.
- 3. Sample Preparation (Solid Phase Extraction)
- Thaw human plasma samples at room temperature.
- To 200 μL of plasma in a polypropylene tube, add 50 μL of the internal standard working solution and vortex briefly.
- Pre-condition an SPE cartridge by washing sequentially with 1 mL of methanol and 1 mL of water.
- Load the plasma sample onto the conditioned SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water to remove interferences.
- Elute the analyte and internal standard with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 200  $\mu$ L of the mobile phase and transfer to an autosampler vial for LC-MS/MS analysis.
- 4. LC-MS/MS Instrumentation and Conditions
- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) system capable of gradient elution.



- Column: C18 analytical column (e.g., 50 x 2.1 mm, 1.8 μm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient: A suitable gradient to ensure separation from matrix components (e.g., 5-95% B over 5 minutes).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μL.
- Column Temperature: 40°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
  - Ionization Mode: Positive ESI.
  - MRM Transitions:
    - Oseltamivir acid: m/z 285.2 → 138.1
    - Oseltamivir acid-13C,d3: m/z 289.2 → 141.1 (Note: exact transitions may vary slightly based on instrumentation and specific labeling pattern).
  - Optimization: Optimize declustering potential, collision energy, and other source parameters for maximum signal intensity.
- 5. Data Analysis
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards.
- Use a weighted linear regression (e.g., 1/x²) to fit the calibration curve.
- Quantify the concentration of Oseltamivir acid in the QC and unknown samples from the calibration curve.

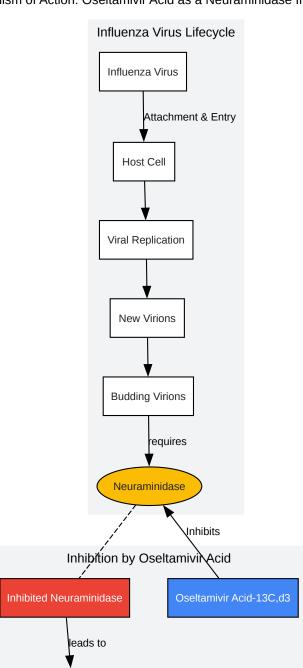


## **Visualizations**

## **Mechanism of Action: Neuraminidase Inhibition**

The primary mechanism of action for Oseltamivir acid is the inhibition of the neuraminidase enzyme of the influenza virus. This enzyme is crucial for the release of newly formed virus particles from infected host cells. By blocking this enzyme, Oseltamivir acid prevents the spread of the virus.





Mechanism of Action: Oseltamivir Acid as a Neuraminidase Inhibitor

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Caption: Oseltamivir acid inhibits viral neuraminidase, preventing the release of new virions.

**Blocked Viral Release** 



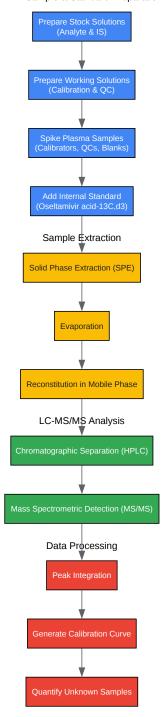
# **Experimental Workflow for Bioanalysis**

The following diagram illustrates the logical flow of a typical bioanalytical experiment for the quantification of Oseltamivir acid in plasma samples using **Oseltamivir acid-13C,d3** as an internal standard.



Experimental Workflow for Oseltamivir Acid Quantification

#### Sample & Standard Preparation



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Caption: Workflow for quantifying Oseltamivir acid in plasma using an internal standard.



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